

Proper Disposal of 4-Propylcyclohexanone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **4-Propylcyclohexanone**

Cat. No.: **B1345700**

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For immediate release: Accurate and safe disposal of chemical waste is paramount in any research and development setting. This document provides essential guidance for the proper disposal of **4-Propylcyclohexanone**, ensuring the safety of laboratory personnel and compliance with environmental regulations. Adherence to these procedures is critical for maintaining a safe laboratory environment and preventing harm to the ecosystem.

4-Propylcyclohexanone is a combustible liquid that is irritating to the skin and may cause an allergic skin reaction.^[1] Furthermore, it is harmful to aquatic life with long-lasting effects.^[1] Due to these properties, **4-Propylcyclohexanone** and materials contaminated with it must be treated as hazardous waste. Under no circumstances should this chemical be disposed of down the drain.^[2]

Key Safety and Disposal Information

A summary of the key safety and disposal parameters for **4-Propylcyclohexanone** is provided in the table below. This information is critical for the correct handling and disposal of this substance.

Property	Value	Citation
Flash Point	86 °C (186.8 °F) - Closed Cup	[3]
GHS Hazard Statements	H315: Causes skin irritation H317: May cause an allergic skin reaction H412: Harmful to aquatic life with long lasting effects	[1] [3]
GHS Precautionary Statements	P261, P264, P272, P273, P280, P302 + P352	[3]
Storage Class	10: Combustible liquids	[3]
Disposal	As hazardous waste. Do not dispose down the drain.	[2] [4]

Step-by-Step Disposal Protocol

The following procedure outlines the necessary steps for the safe collection and disposal of **4-Propylcyclohexanone** waste in a laboratory setting. This workflow is designed to ensure compliance with standard safety practices and regulatory requirements.

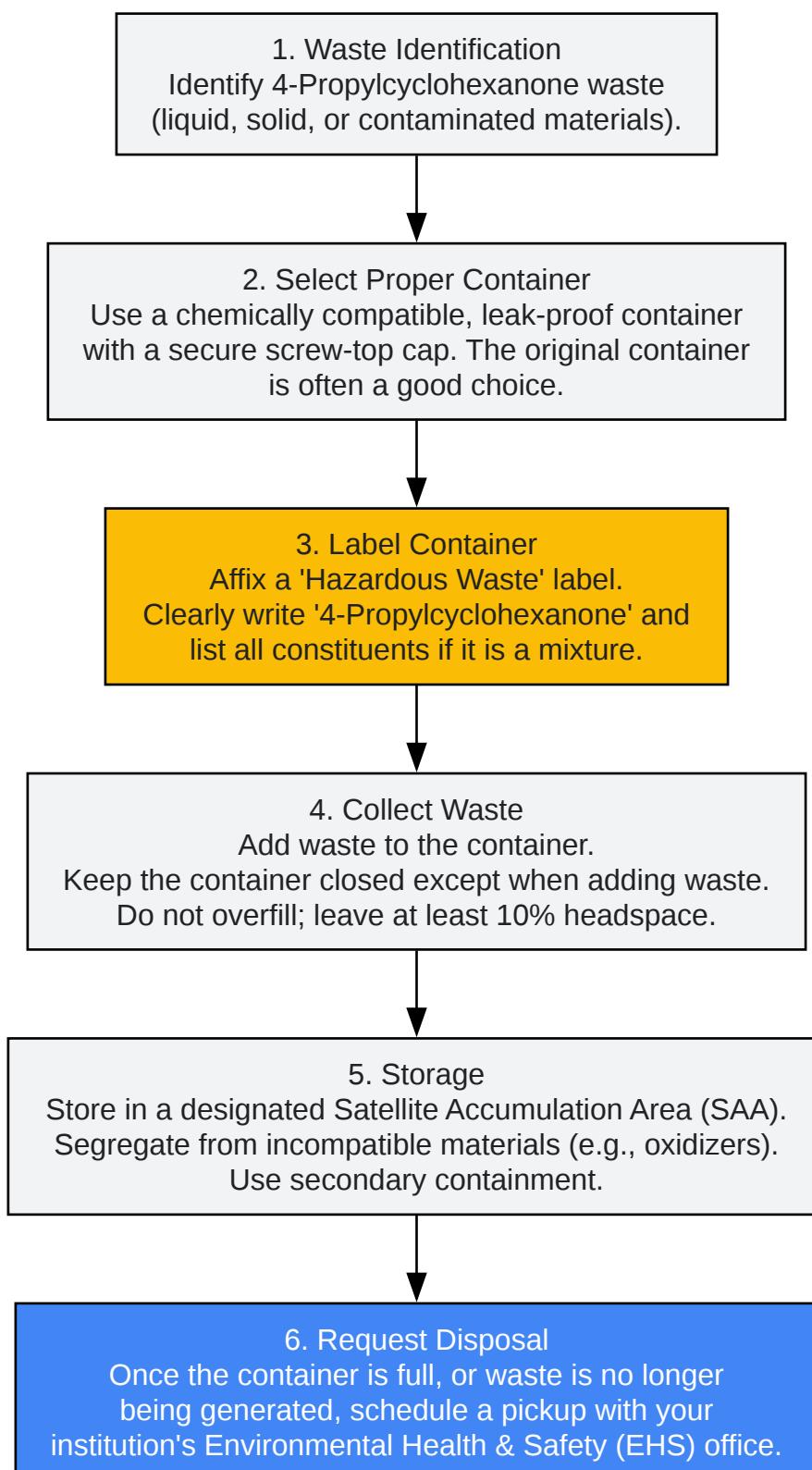
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Figure 1. Disposal workflow for **4-Propylcyclohexanone** waste.

Experimental Protocols

While this document focuses on disposal, it is important to remember that proper handling during experimentation is the first step in waste minimization and safety. Always consult the Safety Data Sheet (SDS) for **4-Propylcyclohexanone** before use to familiarize yourself with safe handling procedures, required personal protective equipment (PPE), and emergency protocols.

For detailed experimental procedures involving this chemical, refer to your institution's specific research protocols and standard operating procedures. The synthesis of **4-Propylcyclohexanone** can be achieved via the catalytic hydrogenation of 4-propylphenol. This process typically involves reacting 4-propylphenol with hydrogen gas in water at elevated temperature and pressure in the presence of a catalyst. The resulting product is then extracted using a solvent like ethyl acetate.

By following these guidelines, researchers and laboratory professionals can ensure the safe and responsible disposal of **4-Propylcyclohexanone**, contributing to a culture of safety and environmental stewardship.

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